

Application Notes and Protocols: Melanotan II Acetate for Laboratory Use

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Compound of Interest

Compound Name: *Melanotan II acetate*

Cat. No.: *B10783299*

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Introduction

Melanotan II (MT-II) is a synthetic analogue of the naturally occurring alpha-melanocyte-stimulating hormone (α -MSH). It is a potent non-selective agonist for melanocortin receptors MC1, MC3, MC4, and MC5.[1][2] In a laboratory setting, MT-II is a valuable tool for investigating various physiological processes, including skin pigmentation, sexual function, and metabolic pathways.[2] These application notes provide a comprehensive protocol for the reconstitution, handling, and storage of lyophilized **Melanotan II acetate** to ensure its stability and integrity for reliable experimental outcomes.

Quantitative Data Summary

Table 1: Recommended Solvents for Reconstitution

Solvent	Key Characteristics	Recommended Use
Sterile Distilled Water	Suitable for single-use applications where the entire reconstituted volume will be used shortly after preparation. [2][3]	Immediate use in experiments.
Bacteriostatic Water (0.9% benzyl alcohol)	Contains a preservative to inhibit bacterial growth, allowing for multiple withdrawals from the same vial.[2]	Multiple uses from a single reconstituted vial.

Table 2: Storage Conditions and Stability

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C to -80°C	Long-term (months to years)[3][4]	Should be stored desiccated.[4][5] Stable for up to 3 weeks at room temperature.[3][5]
Lyophilized Powder	4°C	Short-term (1-2 months)[6]	For short-term storage.
Reconstituted Solution	2°C to 8°C	Up to 2 weeks[3][7]	Protect from light.[1][7]
Reconstituted Solution	-20°C	Long-term	For longer-term storage, it is advisable to aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles.[1][3]

Experimental Protocols

Reconstitution of Lyophilized Melanotan II Acetate

This protocol outlines the steps for reconstituting lyophilized **Melanotan II acetate** to a desired concentration for laboratory use.

Materials:

- Vial of lyophilized **Melanotan II acetate**
- Sterile distilled water or bacteriostatic water
- Sterile syringes and needles
- Alcohol swabs
- Sterile, empty vials for aliquoting (optional)

Procedure:

- **Acclimatization:** Allow the vial of lyophilized Melanotan II to reach room temperature before opening to prevent condensation.[2]
- **Sterilization:** Clean the rubber stoppers of the Melanotan II vial and the solvent vial with an alcohol swab and allow them to air dry.[1]
- **Solvent Preparation:** Using a sterile syringe, draw up the desired volume of the chosen solvent (sterile distilled water or bacteriostatic water). A common practice is to add 1 mL of water to a 10 mg vial to yield a concentration of 10 mg/mL.[1]
- **Solvent Addition:** Slowly inject the solvent into the Melanotan II vial, directing the stream against the side of the vial to minimize foaming.[1][2]
- **Dissolution:** Gently swirl the vial until the lyophilized powder is completely dissolved. Do not shake vigorously, as this can degrade the peptide.[1][2][8]
- **Visual Inspection:** Once dissolved, the solution should be clear. If any cloudiness or particulate matter is observed, the solution should be discarded.[8]

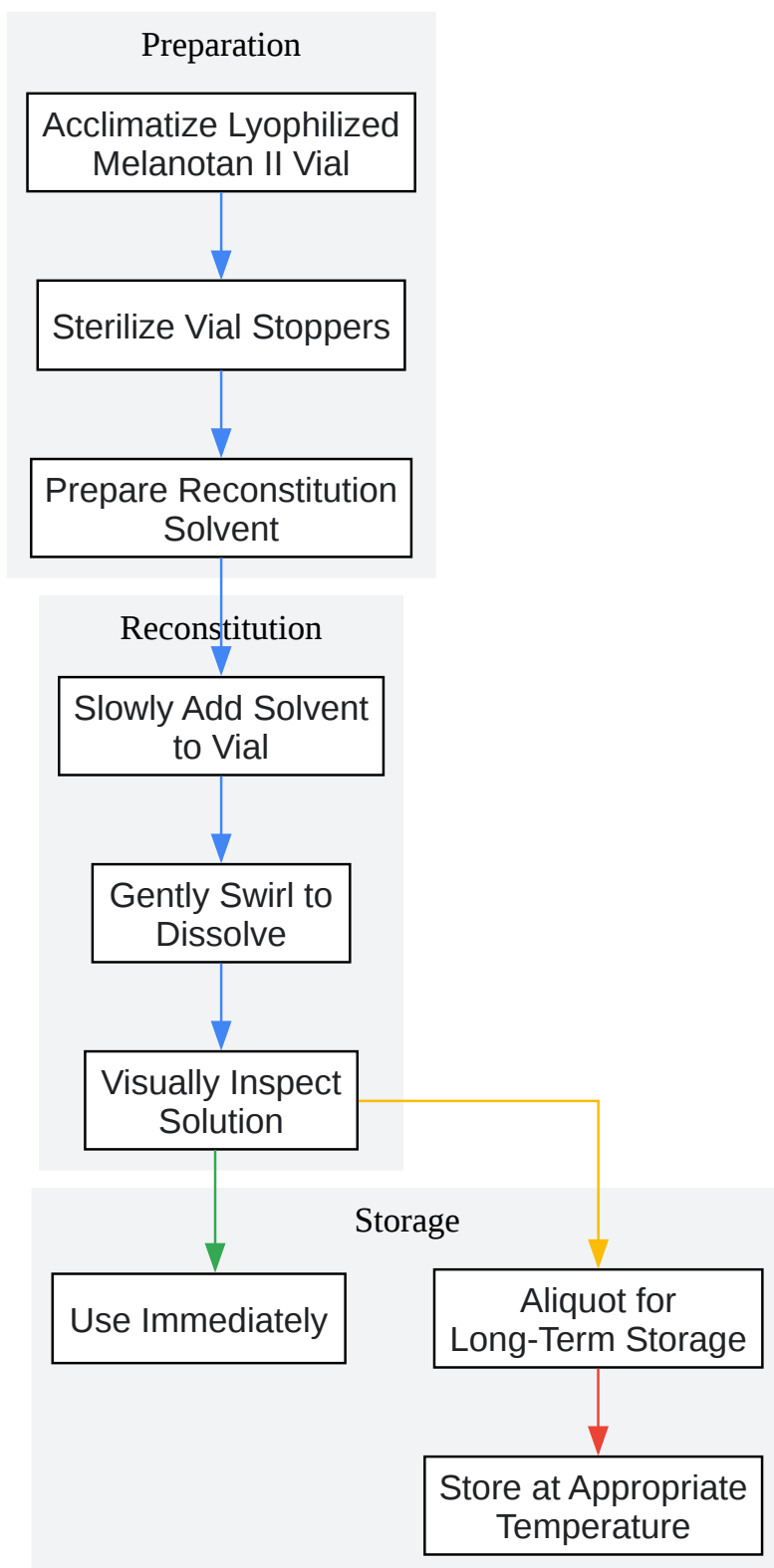
- Aliquoting and Storage (Optional): For long-term storage, it is recommended to aliquot the reconstituted solution into smaller, single-use sterile vials and freeze them at -20°C.[\[1\]](#)[\[3\]](#)
This practice helps to avoid repeated freeze-thaw cycles which can degrade the peptide.[\[3\]](#)
[\[5\]](#)

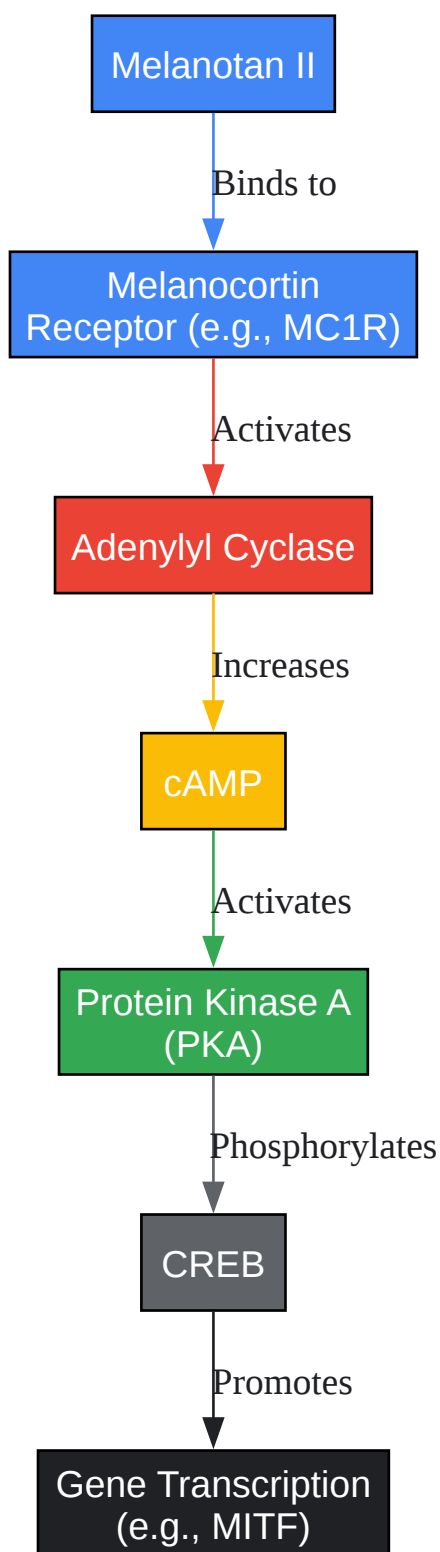
Quality Control

The purity of Melanotan II can be assessed using analytical techniques such as High-Performance Liquid Chromatography (HPLC).[\[9\]](#)[\[10\]](#) It is recommended to obtain a Certificate of Analysis (COA) from the supplier to verify the purity and identity of the peptide.[\[11\]](#)[\[12\]](#)

Visualizations

Experimental Workflow: Melanotan II Reconstitution





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